

Fmoc-N-Me-Ile-OH: A Technical Guide to Storage and Handling

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Compound of Interest

Compound Name: *Fmoc-N-Me-Ile-OH*

Cat. No.: *B557328*

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Introduction

Fmoc-N-Me-Ile-OH (N- α -Fmoc-N- α -methyl-L-isoleucine) is a critical building block in modern peptide synthesis, particularly in the development of therapeutic peptides. The presence of the N-methyl group can impart unique properties to the final peptide, such as increased metabolic stability, enhanced cell permeability, and improved pharmacokinetic profiles. However, the specific characteristics of this N-methylated amino acid derivative necessitate precise storage and handling procedures to ensure its integrity and successful incorporation into peptide sequences. This in-depth technical guide provides a comprehensive overview of the recommended storage conditions, handling procedures, and analytical methods for **Fmoc-N-Me-Ile-OH**.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **Fmoc-N-Me-Ile-OH** is essential for its proper handling and application.

Property	Value	Reference(s)
CAS Number	138775-22-1	[1]
Molecular Formula	C ₂₂ H ₂₅ NO ₄	[1]
Molecular Weight	367.44 g/mol	[1]
Appearance	White to off-white or slight yellow to beige powder.	[1][2]
Melting Point	177-183 °C	[1][2]
Optical Rotation	[α] _{20/D} -59±2°, c = 1% in DMF	
Purity (HPLC)	≥97.0% to ≥98% (sum of enantiomers)	[1]

Storage and Stability

Proper storage of **Fmoc-N-Me-Ile-OH** is paramount to prevent degradation and maintain its purity. Recommendations for both the solid compound and solutions are outlined below.

Solid Form

Parameter	Recommended Condition	Notes	Reference(s)
Temperature	2-8°C	For long-term storage.	[2]
2-30°C	Acceptable for shorter periods.	[1]	
Atmosphere	Store in a cool, dry, and well-ventilated place.	Keep container tightly closed.	[3]
Light	Protect from light.	While not explicitly stated for this specific compound, it is a general best practice for Fmoc-protected amino acids.	

In Solution

Solvent	Storage Temperature	Duration	Notes	Reference(s)
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.		

Handling and Safety

General Handling

When handling **Fmoc-N-Me-Ile-OH**, it is crucial to adhere to standard laboratory safety protocols.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side-shields, chemical-resistant gloves, and a lab coat. A NIOSH-approved N95 dust mask should be used when handling the powder.[3]
- Ventilation: Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of dust.[3]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[3]
- Spills: In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal.[3]

In Peptide Synthesis

The incorporation of N-methylated amino acids like **Fmoc-N-Me-Ile-OH** into a peptide sequence via Solid-Phase Peptide Synthesis (SPPS) presents unique challenges due to steric hindrance.

- Dissolution: **Fmoc-N-Me-Ile-OH** is soluble in DMF. For dissolution prior to coupling, use high-quality, amine-free DMF.
- Coupling: The steric hindrance of the N-methyl group can slow down the coupling reaction.
 - Coupling Reagents: More potent coupling reagents are often required. HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is recommended over HBTU or HCTU.[4] Other effective reagents include PyAOP and PyBOP/HOAt.[4]
 - Double Coupling: It may be necessary to perform a double coupling to ensure the reaction goes to completion.
 - Monitoring: Standard ninhydrin tests are not effective for monitoring the coupling to a secondary amine. The bromophenol blue test can be used as an alternative.[5]

Experimental Protocols

Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of **Fmoc-N-Me-Ile-OH**.

- Method 1: General Purity Analysis
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
 - Gradient: A linear gradient from 5% to 65% B over 30 minutes is a typical starting point.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV absorbance at 220 nm.
 - Sample Preparation: Dissolve the sample in Mobile Phase A at a concentration of 1 mg/mL.
- Method 2: Enantiomeric Purity Analysis
 - Column: Polysaccharide-based chiral stationary phases (CSPs) such as Lux Cellulose-2 or Lux Cellulose-3 are effective for separating enantiomers of Fmoc-amino acids.[\[6\]](#)
 - Mobile Phase: Reversed-phase conditions are typically used.
 - Detection: UV detection.

Purity Assessment by TLC

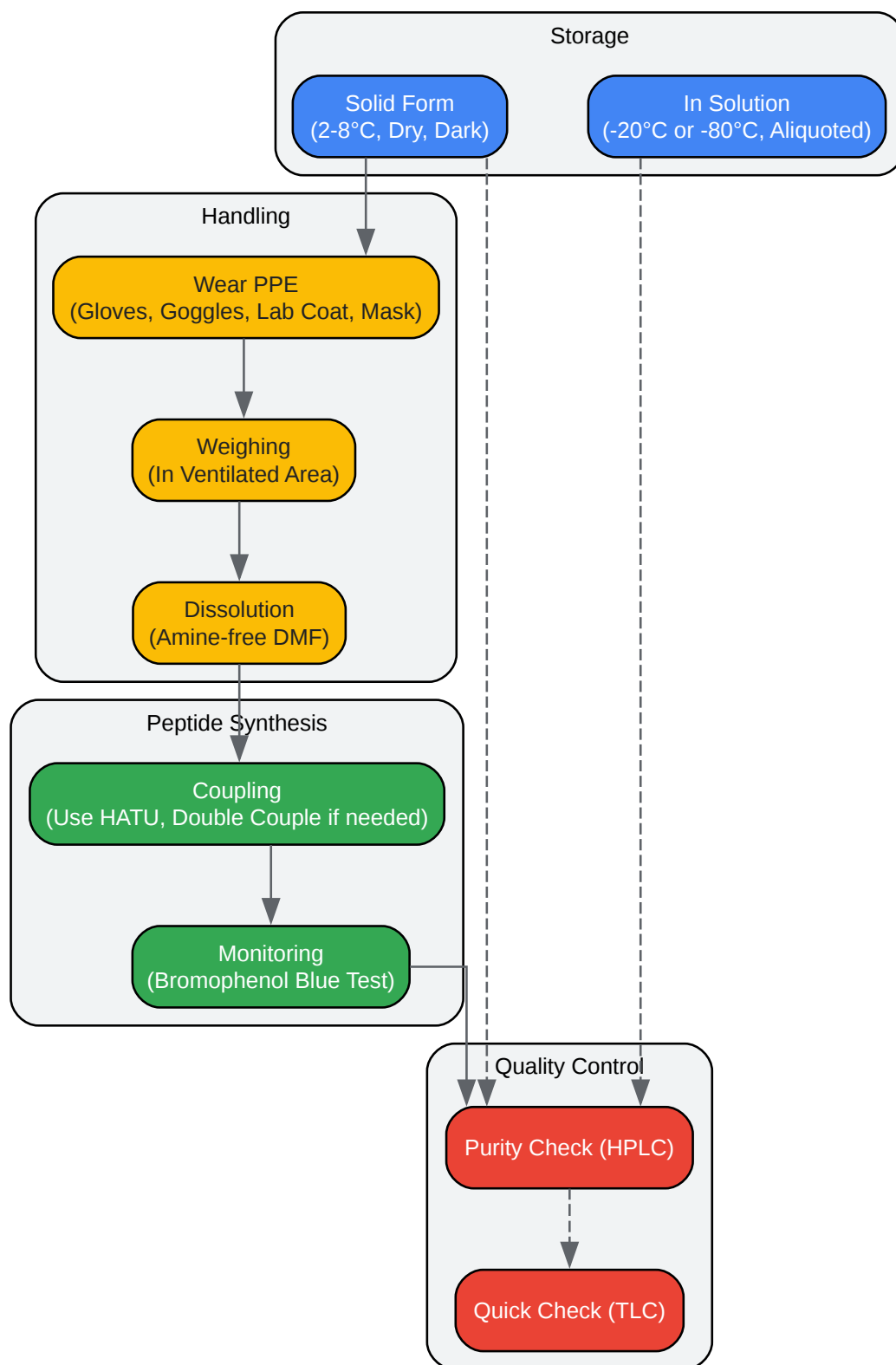
Thin-Layer Chromatography (TLC) can be used for rapid purity checks.

- Stationary Phase: Silica gel 60 F254 plates.
- Mobile Phase: A common solvent system for Fmoc-amino acids is a mixture of n-butanol, acetic acid, and water.

- Visualization: The plate can be visualized under UV light (254 nm). Staining with a ninhydrin solution is not effective for this N-methylated amino acid.

Diagrams

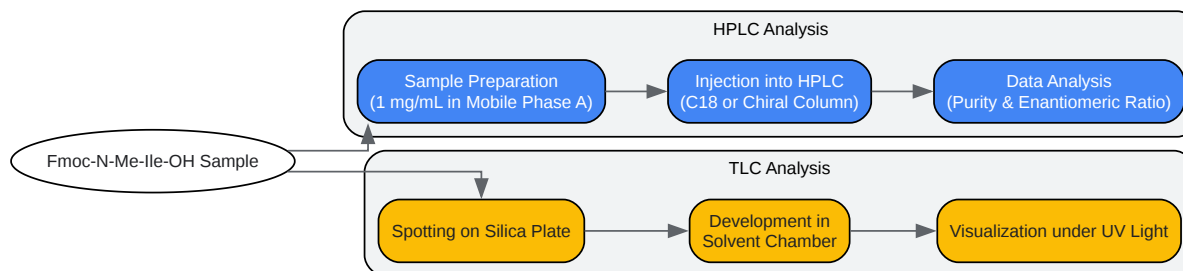
Logical Workflow for Storage and Handling



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Caption: Workflow for the storage and handling of **Fmoc-N-Me-Ile-OH**.

Experimental Workflow for Purity Assessment



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Caption: Workflow for purity assessment of **Fmoc-N-Me-Ile-OH**.

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